

Primary Research Applications of 2-Heptanol

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Compound Focus: 2-Heptanol

CAS No.: 543-49-7
Cat. No.: S560084

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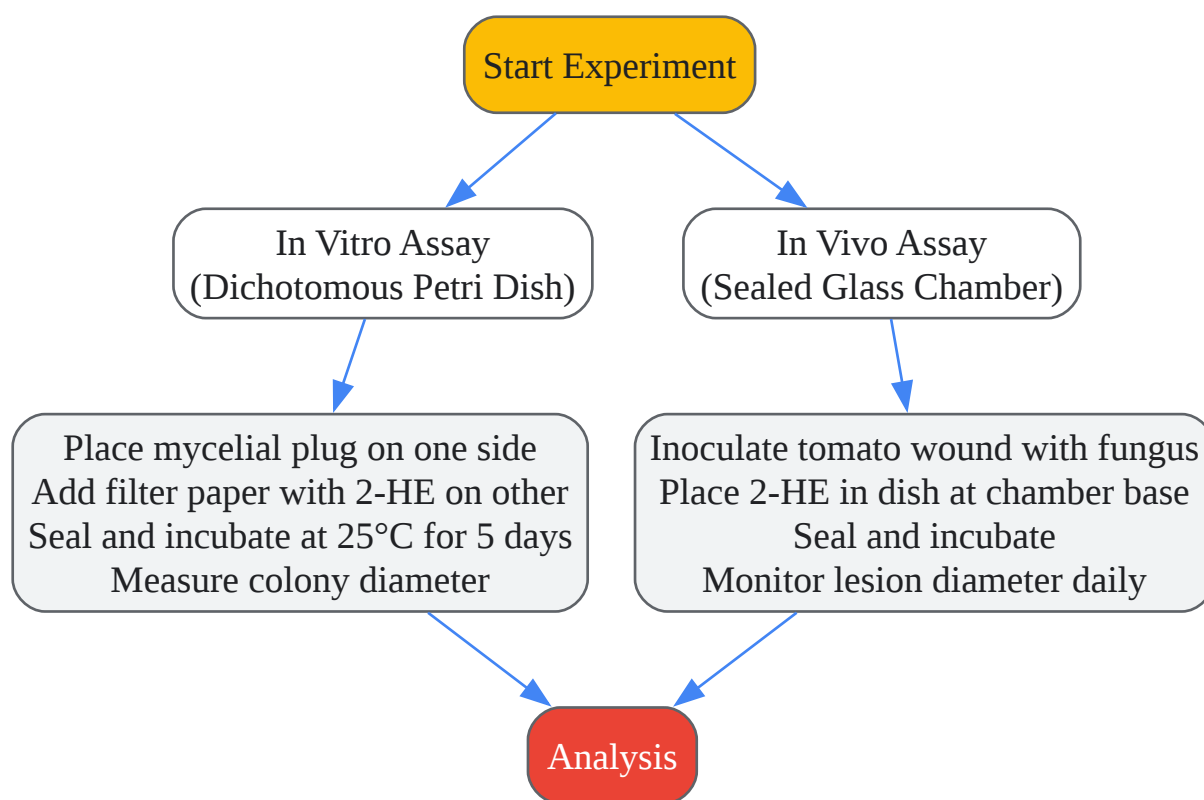
The table below summarizes the core areas where **2-Heptanol** is applied in research, along with its specific functions and related experimental findings.

Research Area	Specific Function/Role	Key Findings/Context
Agricultural Bio-Control	Antifungal agent against postharvest pathogens like <i>Botrytis cinerea</i> (gray mold) [1] [2].	Inhibits mycelial growth and spore viability; disrupts fungal membrane integrity and intracellular nutrient balance [1] [2].
Cellular & Physiological Studies	Reversible inhibitor of gap junction communication [3] [4].	Blocks intercellular channels (connexons), used to study roles of cell-cell communication in tissues like heart and brain [3] [4].
Organic & Pharmaceutical Synthesis	Chiral intermediate or substrate in enzymatic resolution [4].	Serves as a model substrate for lipases to produce enantiopure (S)-2-heptanol, a potential intermediate for drugs like anti-Alzheimer agents [4].
Industrial Chemistry & Analysis	Solvent for liquid-liquid extraction [5]; component in fragrance and flavor analysis [6] [7].	Effectively extracts bio-derived 2,3-butanediol from water [5]; contributes green, fruity, and herbal notes in consumer product profiling [7].

Detailed Experimental Protocols

Antifungal Activity Assessment

The following workflow illustrates the common methodology used to evaluate the antifungal efficacy of **2-Heptanol**, both in laboratory media and in live plant tissues:



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For the **in vitro assay**, a dichotomous Petri dish containing potato dextrose agar is used. A plug of the pathogen (e.g., *B. cinerea*) is placed on one side, while a filter paper with varying amounts of **2-Heptanol** (e.g., 5-20 μL , corresponding to 0.05-0.21 $\mu\text{L cm}^{-3}$) is placed on the other. The plate is sealed and incubated at 25°C for 5 days, after which the colony diameter is measured to calculate the inhibition rate [1] [2].

In the **in vivo assay**, tomatoes are wounded and inoculated with the pathogen. A Petri dish containing a specific concentration of **2-Heptanol** (e.g., 0.02-0.16 $\mu\text{L cm}^{-3}$) is placed at the base of a sealed glass

chamber containing the inoculated fruits. The development of lesions on the tomatoes is monitored and measured daily to assess disease progression [1] [2].

Investigation of Antifungal Mechanism

To elucidate the mechanism of action, researchers typically employ the following methods on fungal samples treated with **2-Heptanol** [1] [2]:

- **Fluorescence Microscopy:** Spores are stained with FDA (fluorescein diacetate) for viability and PI (propidium iodide) for membrane integrity. Viable spores with intact membranes fluoresce green, while dead spores with compromised membranes fluoresce red.
- **Leakage Assays:** The leakage of intracellular materials, such as nucleic acids (measured by absorbance at 260 nm) and proteins (measured with a Bradford assay kit), into the supernatant is quantified.
- **Transcriptomic Analysis:** RNA sequencing (RNA-Seq) is performed to analyze global gene expression changes. This can reveal that **2-Heptanol** dysregulates genes involved in membrane transport and amino acid metabolism, leading to nutrient depletion and cell death [1] [2].

Properties and Industrial Context

Key Physicochemical Properties

Understanding the physical properties of **2-Heptanol** is crucial for experimental design.

Property	Value / Description
CAS Number	543-49-7 [1] [8] [7]
Molecular Formula	C ₇ H ₁₆ O [7]
Appearance	Clear, colorless liquid [8] [7]
Boiling Point	160 - 162 °C [8] [7]
Solubility in Water	~3.3 - 3.6 g/L at 25°C [7]

Property	Value / Description
log P (o/w)	2.31 (estimated) [7]
Flash Point	~64 °C (~148 °F) [7]

Market and Supply Landscape

The **2-Heptanol** market is driven by demand from the flavors and fragrances, pharmaceutical, and chemical synthesis industries [9] [8]. The global market was valued at around USD 0.15 billion in 2022 and is projected to grow [9]. Key suppliers include **Capot Chemical**, **Service Chemical Inc.**, **HBCChem Inc.**, **Sigma-Aldrich**, and **Tokyo Chemical Industry (TCI)**, among others [9] [7].

2-Heptanol is a multifaceted research tool with significant potential, particularly in developing sustainable agricultural solutions and advancing synthetic chemistry. Its applications span from direct biocontrol to fundamental physiological research.

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